

Physical and chemical properties of Flucarbazonone

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Compound of Interest

Compound Name: Flucarbazonone

Cat. No.: B134062

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An In-depth Technical Guide to the Physical and Chemical Properties of **Flucarbazonone**

Introduction

Flucarbazonone, often used in its sodium salt form (**Flucarbazonone**-sodium), is a selective, post-emergence herbicide.[1][2][3] It belongs to the sulfonylaminocarbonyl-triazolinone class of herbicides and is primarily utilized for the control of grass and some broadleaf weeds in cereal crops like wheat.[4] Its herbicidal activity stems from the inhibition of the enzyme acetolactate synthase (ALS), which is crucial for the biosynthesis of branched-chain amino acids in plants.[5] This guide provides a detailed overview of the core physical and chemical properties of **Flucarbazonone**, intended for researchers, scientists, and professionals in drug development. The information is presented through structured data tables, detailed experimental methodologies, and logical diagrams to facilitate a comprehensive understanding.

Chemical Identity and Structure

Flucarbazonone is the active acid form, while **Flucarbazonone**-sodium is the salt commonly used in commercial formulations.[6][7] In environmental conditions with moisture, **Flucarbazonone**-sodium readily dissociates to the **flucarbazonone** anion.[6][7]

Caption: Chemical structure of **Flucarbazonone**-sodium.

Core Physical and Chemical Properties

The physical and chemical characteristics of a compound are fundamental to understanding its environmental fate, bioavailability, and toxicological profile. The properties of **Flucarbazon** and its sodium salt are summarized below.

Property	Value	Source
IUPAC Name	sodium;(3-methoxy-4-methyl-5-oxo-1,2,4-triazole-1-carbonyl)-[2-(trifluoromethoxy)phenyl]sulfonylazanide	PubChem[6]
CAS Number	181274-17-9 (Flucarbazon-sodium)	Merck Index[8]
Molecular Formula	C ₁₂ H ₁₀ F ₃ N ₄ NaO ₆ S	PubChem[6]
Molecular Weight	418.28 g/mol	PubChem[6]
Physical State	Colorless, odorless crystalline powder	Merck Index[8]
Melting Point	200 °C (decomposes)	Merck Index, AERU[1][3][8]
Vapor Pressure	1.0 x 10 ⁻⁶ mPa (20 °C) <1 x 10 ⁻⁹ Pa (20°C)	AERU, Merck Index[1][3][8]
Density	1.59 g/cm ³	Merck Index[8]
Dissociation Constant (pKa)	1.9 (25 °C)	AERU, PubChem[1][3][6]

Solubility Data

Solubility is a critical parameter that influences a herbicide's mobility in soil and its potential to leach into groundwater. **Flucarbazon**-sodium is highly soluble in water.[1][2][3]

Solvent	Temperature	Solubility	Source
Water (pH 4-9)	20 °C	44 g/L	Merck Index[8]
Dimethylsulfoxide	20 °C	250 g/L	ChemicalBook[9]
Poly(ethylene glycol)	20 °C	>250 g/L	ChemicalBook[9]

Partition and Adsorption Coefficients

The octanol-water partition coefficient (Log P or Log Kow) is an indicator of a substance's lipophilicity and potential for bioaccumulation. The soil organic carbon-water partitioning coefficient (Koc) predicts its mobility in soil.

Parameter	pH	Value	Interpretation	Source
Log P (n-octanol/water)	4	-0.89	Low bioaccumulation potential	Merck Index[8]
Log P (n-octanol/water)	7	-1.84 / -1.85	Low bioaccumulation potential	AERU, Merck Index[2][8]
Log P (n-octanol/water)	9	-1.89	Low bioaccumulation potential	Merck Index[8]
Soil Adsorption Coefficient (Koc) (estimated)	-	36	Very high mobility in soil	PubChem[6]

Stability and Degradation

Understanding the stability of **Flucarbazone** under various environmental conditions is key to predicting its persistence.

Parameter	Condition	Result	Source
Aqueous Hydrolysis	pH 4, 7, and 9 (20 °C)	Stable	AERU, PubChem[1][6]
Aerobic Biodegradation (Soil)	-	Half-life of 64 to 76 days	PubChem[6]
Anaerobic Biodegradation (Water)	-	Half-life of 66 to 104 days	PubChem[6]

Experimental Protocols

The determination of the physicochemical properties listed above follows standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Water Solubility (OECD Guideline 105)

This guideline describes two primary methods for determining the water solubility of a substance: the Column Elution Method and the Flask Method.[10]

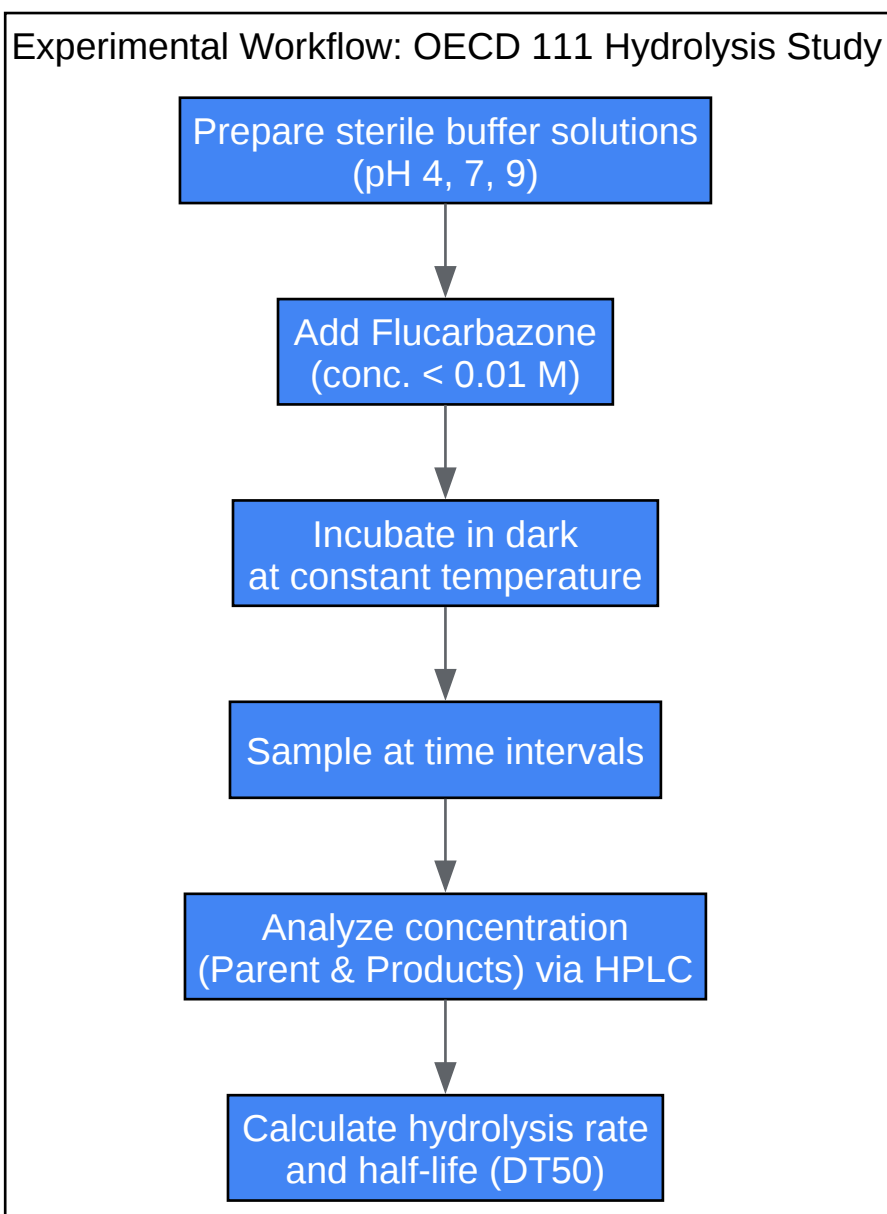
- Principle: To determine the saturation mass concentration of a substance in water at a given temperature.[11][12]
- Flask Method (for solubilities $> 10^{-2}$ g/L):
 - An excess amount of the test substance is added to water.
 - The mixture is agitated at a temperature slightly above the test temperature to achieve equilibrium.
 - The mixture is then cooled and maintained at the test temperature (e.g., 20 °C) under continued agitation until saturation is achieved.[13]
 - The solution is centrifuged or filtered, and the concentration of the substance in the aqueous phase is determined by a suitable analytical method (e.g., HPLC, GC).[12]

- Column Elution Method (for solubilities $< 10^{-2}$ g/L):
 - A column is packed with an inert support material coated with an excess of the test substance.[\[12\]](#)
 - Water is passed through the column at a slow, constant rate.
 - The concentration of the substance in the eluate is monitored over time.
 - Water solubility is determined from the plateau concentration when the eluate becomes saturated.[\[13\]](#)

Hydrolysis as a Function of pH (OECD Guideline 111)

This test assesses the abiotic degradation of a chemical in water at environmentally relevant pH values.

- Principle: To measure the rate of hydrolytic transformation of a substance in sterile aqueous buffer solutions at controlled temperatures in the dark.[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Methodology:
 - Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.[\[17\]](#)[\[18\]](#)
 - The test substance is added to each buffer solution at a concentration not exceeding 0.01 M or half its water solubility.[\[15\]](#)[\[17\]](#)
 - The solutions are incubated in the dark at a constant temperature (e.g., 50 °C for a preliminary test, or lower for longer-term studies).[\[15\]](#)[\[17\]](#)
 - Samples are taken at appropriate time intervals and analyzed for the concentration of the parent substance and any significant hydrolysis products.[\[18\]](#)
 - The rate of hydrolysis and the half-life (DT_{50}) are calculated. For **Flucarbazone**, the substance is found to be stable under these conditions.[\[1\]](#)[\[6\]](#)



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Caption: Workflow for determining hydrolysis as a function of pH.

Partition Coefficient (n-octanol/water) by HPLC Method (OECD Guideline 117)

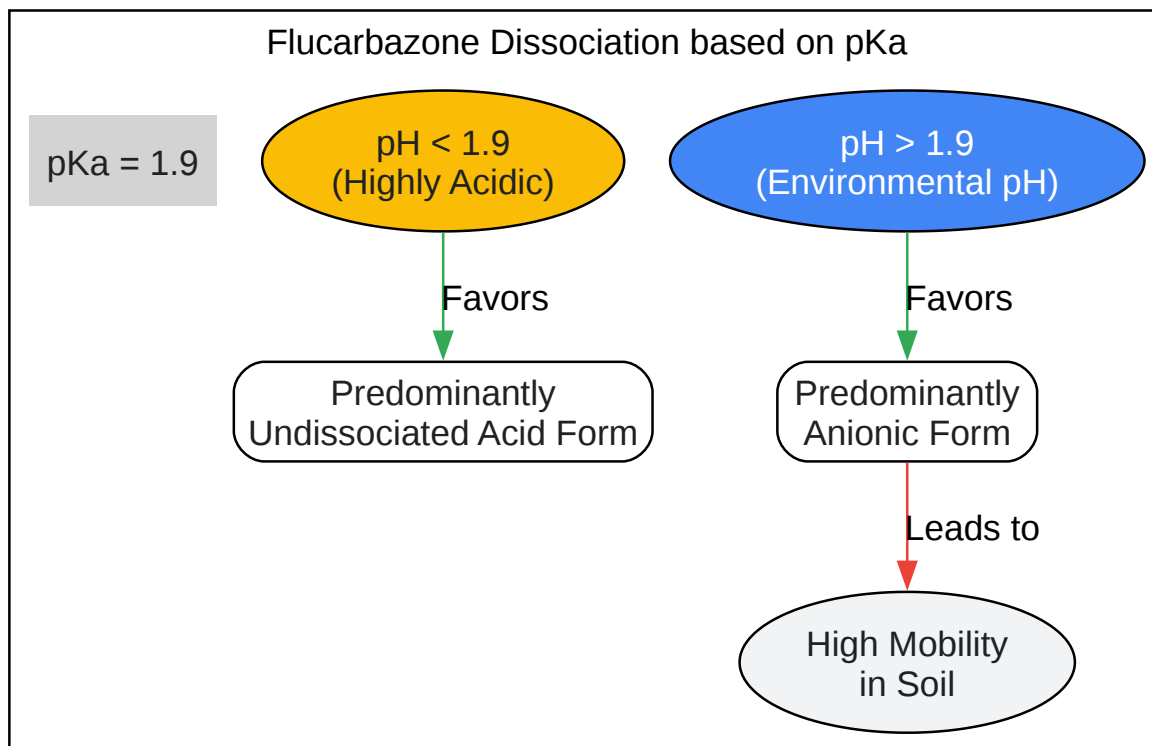
The HPLC method is a reliable and efficient alternative to the traditional shake-flask method for determining the partition coefficient (Log P).

- Principle: The method is based on the correlation between a substance's retention time on a reverse-phase HPLC column and its n-octanol/water partition coefficient. Lipophilic substances are retained longer than hydrophilic ones.[19][20]
- Methodology:
 - Calibration: A series of reference compounds with known Log P values are injected into the HPLC system to create a calibration curve of log retention time versus Log P.
 - Sample Analysis: The test substance (**Flucarbazone**) is dissolved in the mobile phase and injected into the HPLC system under the same isocratic conditions used for calibration.[20]
 - Determination: The retention time of **Flucarbazone** is measured (in duplicate).[20]
 - Calculation: The Log P of **Flucarbazone** is determined by interpolating its retention time on the calibration graph.[20] This method is suitable for compounds with Log P values in the range of 0 to 6.[21][22]

Environmental Fate and Behavior

The physicochemical properties of **Flucarbazone** dictate its behavior in the environment.

- Soil Mobility: With a very low pKa of 1.9, **Flucarbazone** exists almost entirely as an anion in typical environmental pH ranges.[6] Anionic compounds generally exhibit low adsorption to soil organic carbon and clay, leading to very high mobility.[6] This is consistent with its low estimated Koc value of 36.[6]
- Volatilization: Due to its low vapor pressure and its existence as a non-volatile anion in soil and water, volatilization is not an important environmental fate process.[6]
- Bioaccumulation: The Log P values for **Flucarbazone** are negative across different pH levels, indicating it is hydrophilic. This suggests a low potential for bioconcentration in aquatic organisms.[6]



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